

physical and chemical properties of Lead bis(2-ethylhexanoate)

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Compound of Interest

Compound Name: Lead bis(2-ethylhexanoate)

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An In-depth Technical Guide to Lead Bis(2-ethylhexanoate)

For Researchers, Scientists, and Drug Development Professionals

Foreword

Lead bis(2-ethylhexanoate), an organometallic compound, holds significant relevance across various scientific and industrial domains. Its utility as a catalyst, stabilizer, and precursor in materials science necessitates a comprehensive understanding of its physicochemical properties for safe and effective application. This guide is intended for researchers, scientists, and drug development professionals, providing in-depth technical information on the core characteristics of **lead bis(2-ethylhexanoate)**. The content herein is structured to offer not just data, but also insights into the practical application and handling of this compound, ensuring both scientific integrity and operational safety.

Chemical Identity and Structure

Lead bis(2-ethylhexanoate) is a coordination complex consisting of a central lead cation (Pb^{2+}) bonded to two 2-ethylhexanoate anions.[1] The lipophilic nature of the 2-ethylhexanoate ligands imparts solubility in organic solvents, a key characteristic for many of its applications.

Molecular Structure:

Caption: Coordination of Lead(II) with two 2-ethylhexanoate ligands.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	301-08-6[1]
Molecular Formula	C ₁₆ H ₃₀ O ₄ Pb[1]
Molecular Weight	493.61 g/mol [1]
EINECS Number	206-107-0[1]
InChI	InChI=1S/2C8H16O2.Pb/c21-3-5-6-7(4-2)8(9)10;/h27H,3-6H2,1-2H3,(H,9,10);/q;+2/p-2[1]
Canonical SMILES	CCCCC(CC)C(=O)[O-].CCCCC(CC)C(=O)[O-].[Pb+2][2]

Physicochemical Properties

The physical and chemical properties of **lead bis(2-ethylhexanoate)** dictate its behavior in various systems and are crucial for its application and handling.

Physical Properties

Lead bis(2-ethylhexanoate) is typically a yellowish, viscous liquid at room temperature.[1][3] Its high boiling point and low vapor pressure are advantageous in applications requiring thermal stability.[1]

Table 2: Physical Property Data

Property	Value	Source
Appearance	Yellowish, viscous liquid	[1][3]
Boiling Point	228 °C at 760 mmHg	[3]
Flash Point	162 °C	[3]
Density	1.56 g/cm ³	[3]
Water Solubility	Insoluble	[3][4]
Solubility in Organic Solvents	Soluble in many organic solvents, including methylbenzene and turpentine. Slightly soluble in alcohol.	[1][5]

Chemical Properties

Hydrolytic Sensitivity: The compound shows no reaction with water under neutral conditions.[6]
[7]

Reactivity: As a lead carboxylate, it can undergo reactions typical of this class of compounds. The carboxylate ligands can be displaced by stronger coordinating species. The lead(II) center can also participate in redox reactions.

Applications in Research and Development

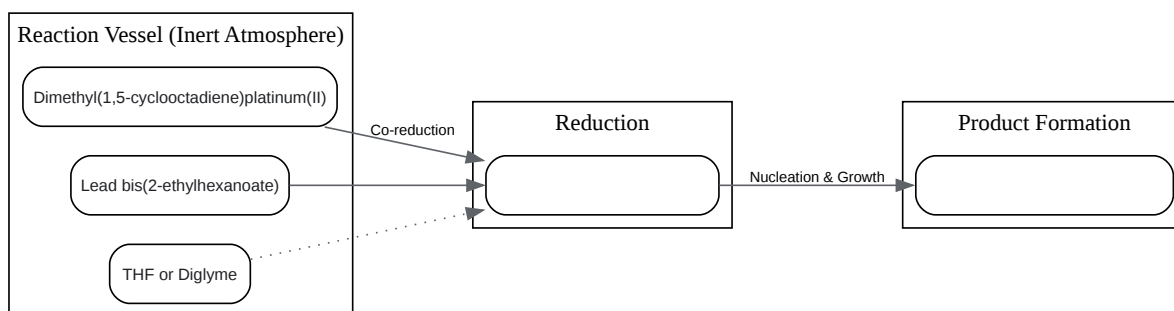
The unique properties of **lead bis(2-ethylhexanoate)** make it a versatile compound in several research and industrial applications.

- **Catalysis:** It serves as a catalyst in various chemical processes, including oxidation, hydrogenation, and polymerization.[8][9] For instance, it is an effective polymerization catalyst in the production of polyurethanes and polyester resins.[9]
- **Materials Science:** It is a common precursor in the metal-organic deposition (MOD) process for creating thin films.[10] For example, films of lead(II) 2-ethylhexanoate can be cast on silicon solutions by spin coating.[7] It is also used in the synthesis of intermetallic nanoparticles, such as PtPb nanoparticles.[10]

- **Coatings and Driers:** In the coating industry, it acts as a drier by promoting the oxidation and polymerization of drying oils, which accelerates the drying process of paints and coatings.[1]
- **Stabilizers:** In the plastics industry, it is utilized as a heat stabilizer for PVC (polyvinyl chloride), preventing degradation during processing.[1]
- **Lubricants:** It is incorporated into lubricating oils and greases to provide anti-aging and anti-corrosion properties.[9][11]

Experimental Workflow: Synthesis of PtPb Nanoparticles

The synthesis of intermetallic PtPb nanoparticles illustrates a key research application of **lead bis(2-ethylhexanoate)**.



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Caption: Workflow for the synthesis of PtPb nanoparticles.[10]

Safety and Handling

Lead bis(2-ethylhexanoate) is a hazardous substance and must be handled with appropriate safety precautions.

GHS Hazard Statements:

- H302: Harmful if swallowed.[1]
- H332: Harmful if inhaled.[7]
- H360: May damage fertility or the unborn child.[7]
- H373: May cause damage to organs through prolonged or repeated exposure.[7]
- H400: Very toxic to aquatic life.[7]
- H410: Very toxic to aquatic life with long lasting effects.[7]

Personal Protective Equipment (PPE):

- Respiratory Protection: Use a suitable respirator when high concentrations are present.[12]
- Hand Protection: Wear impervious protective gloves.[13]
- Eye Protection: Wear safety goggles.[13]
- Skin and Body Protection: Wear protective work clothing.[12]

Handling and Storage:

- Store in a cool, dry, well-ventilated place.[1]
- Keep container tightly closed.[13]
- Wash hands thoroughly after handling.[13]
- Avoid release to the environment.[14]

First Aid Measures:

- Inhalation: Remove person to fresh air and keep comfortable for breathing. Seek medical advice if you feel unwell.[12]
- Skin Contact: Immediately wash with water and soap and rinse thoroughly.[12]

- Eye Contact: Rinse cautiously with water for several minutes.[13]
- Ingestion: Seek immediate medical advice.[12]

Analytical Methodologies

Characterization and quantification of **lead bis(2-ethylhexanoate)** are essential for quality control and research purposes.

Protocol: Determination of Lead Content by Atomic Absorption Spectroscopy (AAS)

This protocol outlines a standard method for determining the lead content in a sample of **lead bis(2-ethylhexanoate)**.

- Sample Preparation:
 - Accurately weigh a small amount of the **lead bis(2-ethylhexanoate)** sample.
 - Digest the sample using a mixture of nitric acid and hydrochloric acid (aqua regia) with heating to break down the organic matrix and solubilize the lead.
 - Carefully dilute the digested sample to a known volume with deionized water.
- Instrument Calibration:
 - Prepare a series of standard solutions of known lead concentrations from a certified lead standard.
 - Generate a calibration curve by measuring the absorbance of the standard solutions using an atomic absorption spectrophotometer at a wavelength of 283.3 nm.
- Sample Analysis:
 - Aspirate the prepared sample solution into the AAS.
 - Measure the absorbance of the sample.
- Calculation:

- Determine the concentration of lead in the sample solution from the calibration curve.
- Calculate the percentage of lead in the original sample based on the initial weight and dilution factor.

Conclusion

Lead bis(2-ethylhexanoate) is a compound with significant utility in various scientific and industrial fields. Its efficacy as a catalyst, stabilizer, and precursor is well-established. However, its toxicity necessitates strict adherence to safety protocols. A thorough understanding of its physical and chemical properties, as detailed in this guide, is paramount for its responsible and effective use in research and development.

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